

Technical Guide: Safety & Handling of 6-Fluoro-5-methoxy-1H-indazole

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Compound of Interest

Compound Name: 6-fluoro-5-methoxy-1H-indazole

Cat. No.: B13018370

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CAS Registry Number: 1360892-08-5 Document Type: Advanced Safety Protocol & Technical Data Sheet Audience: Medicinal Chemists, Process Safety Engineers, Lab Managers[1]

Identification & Chemical Characterization

6-fluoro-5-methoxy-1H-indazole is a fused bicyclic heterocycle utilized primarily as a scaffold in the synthesis of kinase inhibitors and receptor modulators.[1] Its specific substitution pattern (fluorine at C6, methoxy at C5) modulates metabolic stability and lipophilicity, distinguishing it from its regioisomer, 5-fluoro-6-methoxy-1H-indazole (CAS 1082041-57-3).[1]

Substance Identity

Parameter	Technical Specification
IUPAC Name	6-fluoro-5-methoxy-1H-indazole
CAS Number	1360892-08-5
Molecular Formula	C ₈ H ₇ FN ₂ O
Molecular Weight	166.15 g/mol
SMILES	<chem>COC1=C(F)C=C2C=NNC2=C1</chem>
Physical State	Solid (Crystalline powder, typically off-white to pale yellow)
Solubility	Soluble in DMSO, DMF; sparingly soluble in water. [1] [2] [3]

Hazard Identification & Risk Assessment (GHS)

While specific toxicological data for this exact regioisomer is limited compared to common reagents, its structural class (halogenated indazoles) necessitates a Warning signal word based on Structure-Activity Relationship (SAR) analysis.[\[1\]](#)

GHS Classification

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed. [1]	H302
Skin Corrosion/Irritation	2	Causes skin irritation. [4] [5]	H315
Eye Damage/Irritation	2A	Causes serious eye irritation. [4]	H319
STOT - Single Exposure	3	May cause respiratory irritation. [1]	H335

Precautionary Protocols (P-Statements)

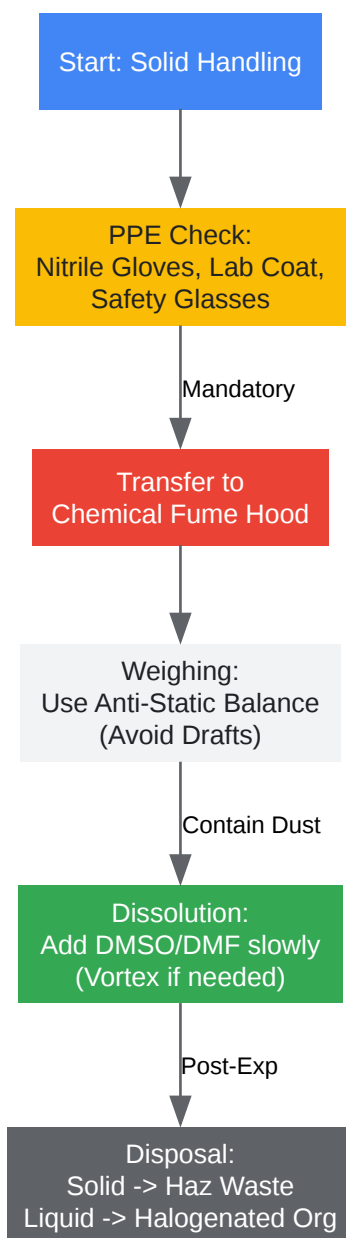
- Prevention (P261, P280): Avoid breathing dust/fume. Wear protective gloves/eye protection/face protection.[4][5][6][7]
- Response (P305+P351+P338): IF IN EYES: Rinse cautiously with water for several minutes. [4] Remove contact lenses if present and easy to do.[1][4] Continue rinsing.[4]
- Storage (P403+P233): Store in a well-ventilated place. Keep container tightly closed.

Safe Handling & Engineering Controls

The primary risk during handling is the generation of bioactive dust.[1] The following workflow ensures containment and operator safety.

Operational Workflow: Weighing & Dissolution

Expert Insight: Indazoles can be electrostatic.[1] Use an anti-static gun if the powder disperses easily.[1] Dissolution in DMSO is exothermic; add solvent slowly.[1]



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Figure 1: Standard Operating Procedure (SOP) for handling solid fluorinated indazoles in a research setting.

Storage & Stability

Proper storage is critical to prevent degradation, particularly oxidation of the hydrazine-like moiety within the indazole ring.^[1]

Storage Specifications

- Temperature: 2-8°C (Refrigerated).
 - Why? Low temperature inhibits slow thermal decomposition and dimerization common in nitrogen-rich heterocycles.^[1]
- Atmosphere: Inert gas (Argon or Nitrogen) recommended for long-term storage (>3 months).^[1]
- Container: Amber glass vial with a PTFE-lined cap to prevent moisture ingress and light degradation.^[1]
- Incompatibility: Strong oxidizing agents, strong acids, and acid chlorides.^[1]

Emergency Response Protocols

In the event of exposure, immediate action mitigates long-term injury.^[1] This protocol prioritizes the "Flush & Seek" methodology.

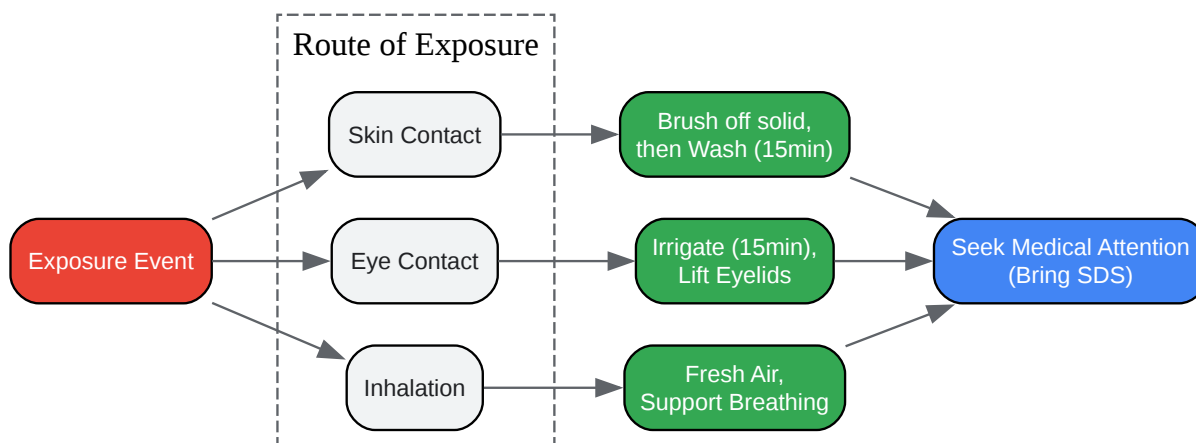
First Aid Measures

- Eye Contact: Immediately flush with running water for 15 minutes.^{[4][6]} Lift eyelids to ensure irrigation of the conjunctiva.^[1]
- Skin Contact: Brush off loose particles before washing. Wash with soap and water.^{[1][4][6]} Do not use ethanol (increases skin absorption).^[1]
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen (trained personnel only).^[1]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting unless directed by medical personnel.

Firefighting Measures

- Media: Water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^[1]

- Hazardous Combustion Products: Carbon oxides (CO, CO₂), Nitrogen oxides (NO_x), and Hydrogen Fluoride (HF).[1]
 - Critical Note: Firefighters must wear self-contained breathing apparatus (SCBA) due to the potential release of corrosive HF gas from the fluorine substituent.[1]



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Figure 2: Decision logic for emergency response based on exposure route.

Toxicological & Ecological Information

Toxicological Profile (Predicted)

- Acute Toxicity: Oral LD50 (Rat) estimated between 300–2000 mg/kg (Category 4).
- Sensitization: No specific data available; treat as a potential sensitizer due to the reactive amine-like nitrogen.[1]
- Carcinogenicity: Not listed by IARC, NTP, or OSHA.[1]

Environmental Impact[2]

- Persistence: High. Halogenated heterocycles are often resistant to biodegradation.

- Disposal: Do not release into drains. Dispose of as hazardous chemical waste via a licensed contractor.[1] Incineration with a scrubber (for HF) is the preferred method.[1]

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